

Comparative Efficacy of Tinkal (Boron-Based Fungicide) and Commercial Alternatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tinkal*

Cat. No.: *B1254984*

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An Objective Guide for Researchers and Drug Development Professionals

The pursuit of effective and sustainable fungal disease management in agriculture necessitates a thorough understanding of various fungicidal agents. This guide provides a comparative analysis of **Tinkal**, a common name for borax which is a boron-containing compound with known antifungal properties, and established commercial fungicides.[1][2][3] Due to a lack of direct comparative studies under a single research framework, this guide synthesizes available data on their individual efficacies and modes of action to provide a comprehensive overview for the scientific community.

Section 1: Active Compounds and Modes of Action

Tinkal (Borax/Boric Acid):

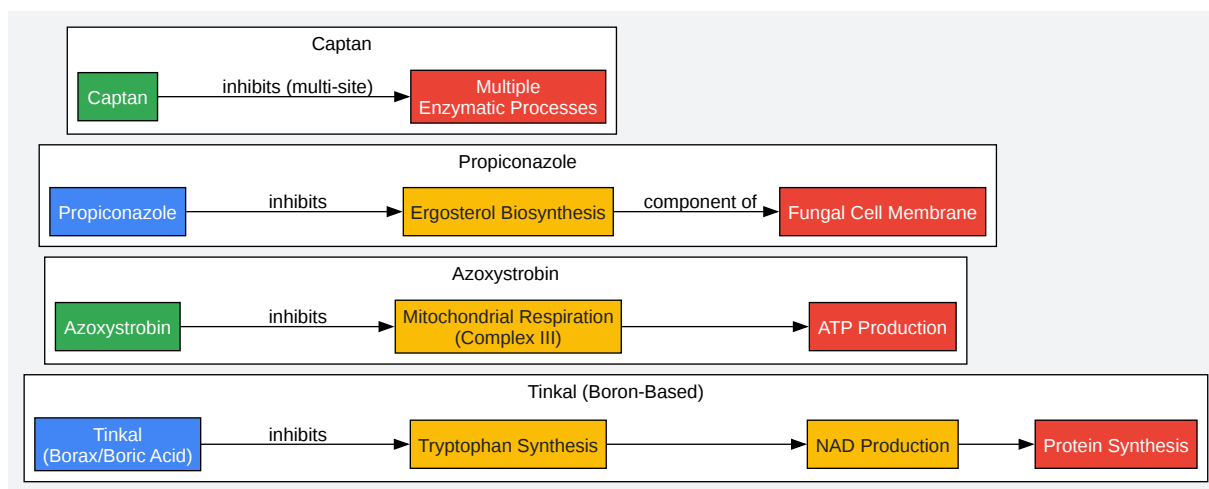
Tinkal, chemically known as sodium tetraborate decahydrate, and its related compound, boric acid, exhibit fungistatic and fungicidal properties.[1] The primary mode of action of boron-containing compounds is believed to be the inhibition of protein synthesis.[1][4] Specifically, boric acid may interfere with tryptophan synthesis and downstream NAD, a crucial co-enzyme for cellular functions.[1][4] This disruption of essential metabolic pathways ultimately hinders fungal growth and viability. Recent research has also explored more advanced boron-containing compounds, such as phenylboronic acid derivatives, which have shown high efficiency and broad-spectrum antifungal activities.[5][6]

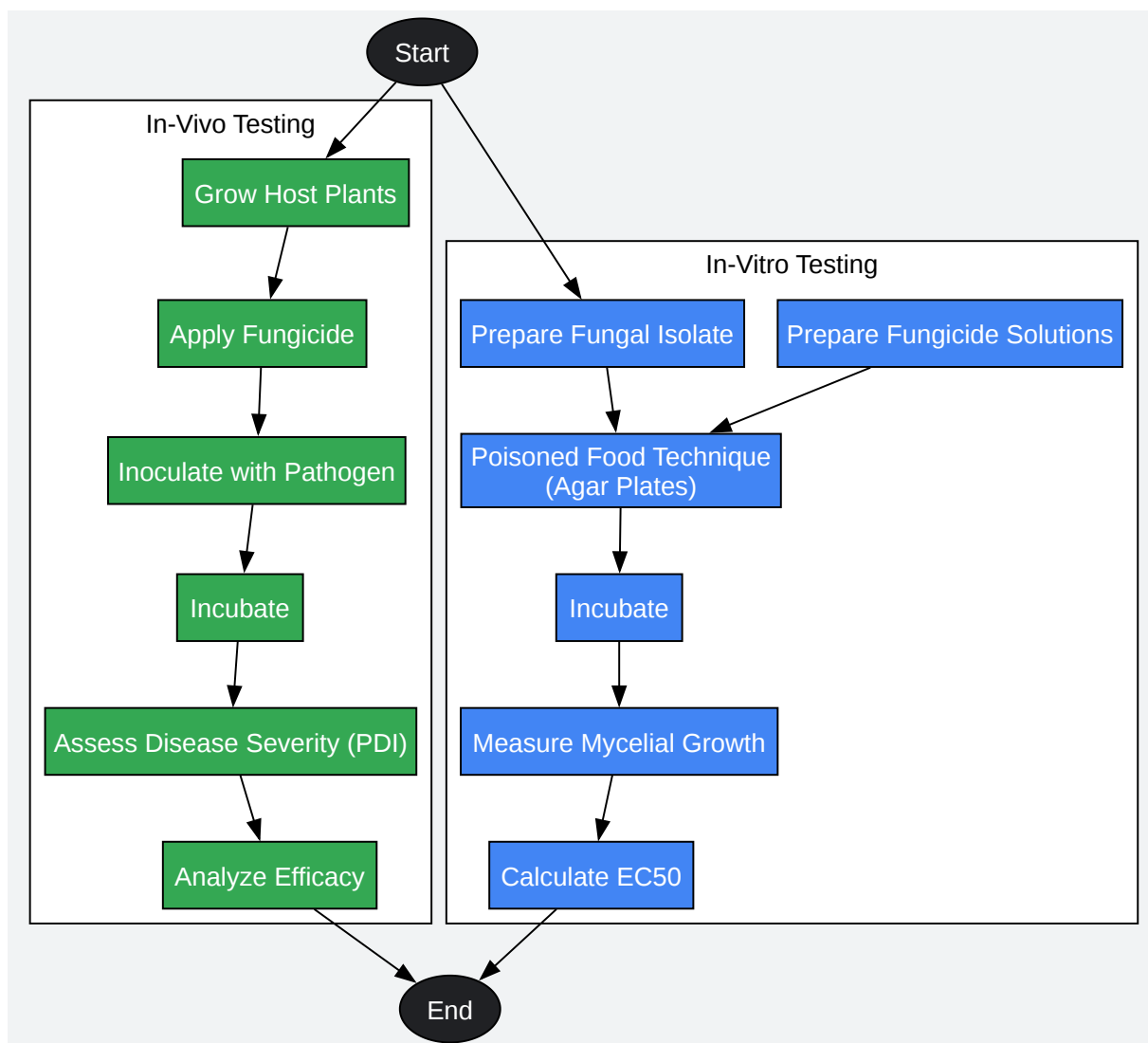
Commercial Fungicide Alternatives:

For comparison, three widely used commercial fungicides with distinct modes of action have been selected:

- Azoxystrobin: A broad-spectrum, systemic fungicide belonging to the strobilurin class.[\[7\]](#) It acts by inhibiting mitochondrial respiration at the cytochrome bc1 complex, thereby blocking ATP synthesis and leading to fungal cell death.[\[7\]](#)
- Propiconazole: A systemic fungicide from the triazole group.[\[8\]](#)[\[9\]](#) It inhibits the biosynthesis of ergosterol, a vital component of the fungal cell membrane, leading to disruption of membrane integrity and fungal growth.[\[8\]](#)
- Captan: A non-systemic, broad-spectrum fungicide from the phthalimide class.[\[10\]](#)[\[11\]](#) Its multi-site mode of action involves the inhibition of various enzymes within the fungal cell.[\[11\]](#)

Below is a diagram illustrating the distinct signaling pathways targeted by these fungicidal agents.





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- To cite this document: BenchChem. [Comparative Efficacy of Tinkal (Boron-Based Fungicide) and Commercial Alternatives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254984#efficacy-of-tinkal-as-a-fungicide-compared-to-commercial-alternatives]

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